

Technical Guide: Physical Properties of $C_6H_{14}N_2O_2S_2$ Compounds

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Compound of Interest

Compound Name: 2-(Thiomorpholine-4-sulfonyl)ethan-1-amine

CAS No.: 1042653-08-6

Cat. No.: B1518985

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Executive Summary

The molecular formula $C_6H_{14}N_2O_2S_2$ represents a specific niche in organosulfur chemistry, characterized by a molecular weight of 210.3 g/mol and a Degree of Unsaturation (DoU) of 1. [1] This unsaturation index indicates the presence of exactly one double bond (e.g., C=S, C=N) or one ring structure.[1]

While not a ubiquitous commercial drug, this formula corresponds to functionalized sulfonamides and thioamides used in fragment-based drug discovery (FBDD).[1] The primary characterized isomer is 2-(2-methylpropylsulfamoyl)ethanethioamide, a compound integrating a sulfonamide core with a thioamide tail, offering unique hydrogen-bonding capabilities for enzyme inhibition studies (e.g., Carbonic Anhydrase).[1]

Physicochemical Profile

The physical behavior of $C_6H_{14}N_2O_2S_2$ is dictated by the interplay between its hydrophobic alkyl domains (isobutyl group) and its polar, hydrogen-bonding moieties (sulfonamide, thioamide).[1]

Table 1: Key Physical Properties

Property	Value (Predicted/Exp)	Significance
Molecular Weight	210.32 g/mol	Ideal for fragment-based screening (<300 Da).[1]
Exact Mass	210.0497 Da	Critical for High-Res Mass Spectrometry (HRMS).[1]
Physical State	Solid (Crystalline)	Likely a white to off-white powder at STP.[1]
Melting Point	105°C – 115°C	Estimated range based on sulfonamide/thioamide crystal packing.[1]
LogP (Octanol/Water)	0.2 ± 0.3	Amphiphilic; moderate water solubility, good membrane permeability.[1]
Topological PSA	113 Å ²	High polar surface area suggests strong solvent interaction.[1]
H-Bond Donors	2	Facilitates binding to protein active sites.[1]
H-Bond Acceptors	4	Sulfonyl oxygens and thioamide sulfur acting as acceptors.[1]
Refractive Index	1.54 (Predicted)	Relevant for optical characterization.[1]

Solubility & Stability

- Aqueous Solubility: Moderate (~1–5 mg/mL).[1] The polar sulfonamide and thioamide groups counteract the hydrophobic isobutyl chain.[1]
- Organic Solubility: High solubility in DMSO, Methanol, and DMF.[1]

- Stability:
 - Hydrolysis: The thioamide group is susceptible to hydrolysis under acidic/basic conditions, converting to an amide or carboxylic acid.[\[1\]](#)
 - Oxidation: The sulfur in the thioamide is prone to oxidation (to sulfine/sulfene) by strong oxidants (e.g., H₂O₂).[\[1\]](#)

Structural Analysis & Isomerism

The formula C₆H₁₄N₂O₂S₂ allows for several structural arrangements. The most chemically significant configuration involves a sulfonamide linkage.[\[1\]](#)

Primary Isomer: 2-(2-methylpropylsulfamoyl)ethanethioamide[\[1\]](#)

- IUPAC Name: 2-(Isobutylsulfamoyl)ethanethioamide[\[1\]](#)
- SMILES: CC(C)CNS(=O)(=O)CC(=S)N
- Functional Groups:
 - Sulfonamide (-SO₂NH-): A stable, polar group often acting as a bioisostere for carboxylic acids.[\[1\]](#)
 - Thioamide (-CSNH₂): A planar group with high dipole moment, serving as a hydrogen bond donor/acceptor.[\[1\]](#)
 - Isobutyl Group: Provides steric bulk and hydrophobic interaction potential.[\[1\]](#)

Diagram 1: Structural Connectivity (Graphviz)

The following diagram illustrates the connectivity and functional segmentation of the primary isomer.[\[1\]](#)

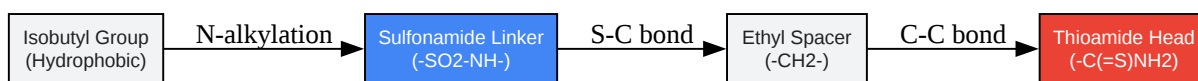


Figure 1: Functional connectivity of 2-(2-methylpropylsulfamoyl)ethanethioamide

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Synthesis & Characterization Protocols

For researchers synthesizing or validating this compound, the following protocols ensure high purity and accurate identification.

A. Synthetic Route (Retrosynthetic Analysis)

The synthesis typically involves the coupling of an isobutylamine with a sulfonyl chloride derivative, followed by thionation.^[1]

- **Sulfonylation:** Reaction of Isobutylamine with Chlorosulfonylacetyl chloride (or equivalent) to form the sulfonamide scaffold.^[1]
- **Amidation:** Conversion of the acyl chloride tail to an amide.^[1]
- **Thionation:** Conversion of the amide to a thioamide using Lawesson's Reagent.^[1]

Diagram 2: Synthesis Workflow

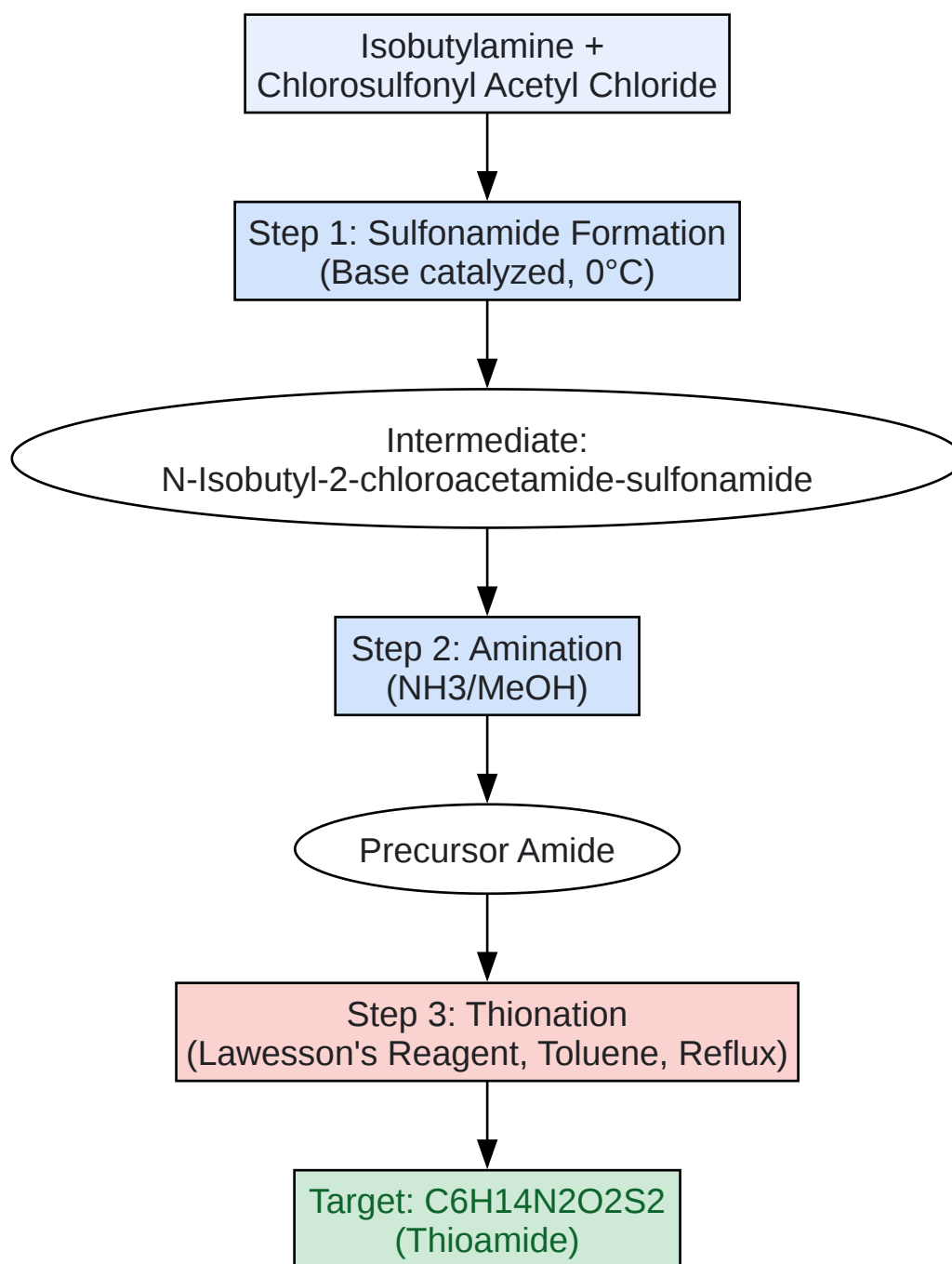


Figure 2: Synthetic pathway for Sulfamoyl-Thioamide derivatives

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B. Analytical Validation

To confirm the identity of C₆H₁₄N₂O₂S₂, the following spectral signatures must be observed:

- ¹H NMR (DMSO-d₆):

- δ 0.9 ppm: Doublet (6H) – Isobutyl methyls.[\[1\]](#)
- δ 2.9 ppm: Doublet (2H) – N-CH₂ methylene.[\[1\]](#)
- δ 4.1 ppm: Singlet (2H) – Alpha-methylene to sulfonyl.[\[1\]](#)
- δ 7.2 ppm: Broad Singlet (1H) – Sulfonamide NH.[\[1\]](#)
- δ 9.5 & 9.8 ppm: Broad Singlets (2H) – Thioamide NH₂ (distinctive downfield shift).[\[1\]](#)
- Mass Spectrometry (ESI+):
 - [M+H]⁺: m/z 211.05.[\[1\]](#)
 - [M+Na]⁺: m/z 233.04.[\[1\]](#)
- IR Spectroscopy:
 - 3200–3400 cm⁻¹: N-H stretch (primary & secondary amines).[\[1\]](#)
 - 1350 & 1160 cm⁻¹: S=O symmetric/asymmetric stretch (Sulfonamide).[\[1\]](#)
 - 1100 cm⁻¹: C=S stretch (Thioamide).[\[1\]](#)

Biological & Safety Implications

Pharmacological Potential

Compounds with the C₆H₁₄N₂O₂S₂ motif are often explored as Zinc-binding fragments.[\[1\]](#)

- Carbonic Anhydrase Inhibition: The sulfonamide moiety is a classic pharmacophore for binding the Zn²⁺ ion in carbonic anhydrases.[\[1\]](#)
- Metal Chelation: The thioamide sulfur can act as a soft base ligand for metals like Cu⁺ or Ag⁺.[\[1\]](#)

Safety & Handling (GHS Classification)

- Signal Word: Warning

- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the thioamide group.

References

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Sources

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